

# Technical Guide to tert-Butyl 7-Hydroxyheptanoate for Research Professionals

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## Compound of Interest

Compound Name: *Tert-butyl 7-hydroxyheptanoate*

Cat. No.: *B1465209*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data, handling protocols, and relevant chemical properties of **tert-butyl 7-hydroxyheptanoate**. The information is intended to support its safe and effective use in research and development, particularly in its role as a versatile linker molecule in the synthesis of complex chemical entities such as Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

## Chemical Identity and Properties

**Tert-butyl 7-hydroxyheptanoate** is an aliphatic linker molecule characterized by a hydroxyl group and a tert-butyl ester. This bifunctional nature allows for sequential or orthogonal chemical modifications. The terminal hydroxyl group serves as a handle for derivatization or conjugation, while the tert-butyl ester protects the carboxylic acid, which can be deprotected under acidic conditions for subsequent reactions.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **tert-Butyl 7-Hydroxyheptanoate**

Property	Value	Source
Chemical Formula	C <sub>11</sub> H <sub>22</sub> O <sub>3</sub>	BroadPharm, Sigma-Aldrich[2]
Molecular Weight	202.29 g/mol	Sigma-Aldrich
CAS Number	86013-78-7	BroadPharm, Sigma-Aldrich[2]
Physical Form	Liquid	Sigma-Aldrich
Boiling Point	Data not available	BLD Pharm[3]
Melting Point	Not applicable	Sigma-Aldrich
Density	Data not available	Sigma-Aldrich
Solubility	Data not available	
Purity	Typically ≥95%	

## Safety and Hazard Information

**Tert-butyl 7-hydroxyheptanoate** is classified as a hazardous substance. The primary hazards are associated with irritation to the skin, eyes, and respiratory system. All handling should be conducted in a well-ventilated area, preferably a chemical fume hood, with appropriate personal protective equipment.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source
Hazard Pictogram	GHS07 (Exclamation Mark)	Sigma-Aldrich	Sigma-Aldrich
Signal Word	Warning	Sigma-Aldrich	
Hazard Statements	H315	Causes skin irritation.	
H319	Causes serious eye irritation.	Sigma-Aldrich	Sigma-Aldrich
H335	May cause respiratory irritation.	Sigma-Aldrich	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	
P264	Wash skin thoroughly after handling.	BLD Pharm[3]	BLD Pharm[3]
P280	Wear protective gloves/eye protection/face protection.	BLD Pharm[3]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	BLD Pharm[3]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	BLD Pharm[3]	
P337+P313	If eye irritation persists: Get medical advice/attention.	BLD Pharm[3]	

Table 3: Toxicological Data

Test	Result
Acute Oral Toxicity (LD50)	Data not available
Acute Dermal Toxicity (LD50)	Data not available
Acute Inhalation Toxicity (LC50)	Data not available

Note: Specific toxicological data such as LD50 and LC50 values are not readily available in published literature or safety data sheets. Standard precautions for handling irritant chemicals should be strictly followed.

## Handling, Storage, and Disposal

Proper handling and storage are crucial to maintain the integrity of **tert-butyl 7-hydroxyheptanoate** and to ensure the safety of laboratory personnel.

Table 4: Handling and Storage Recommendations

Parameter	Recommendation	Source
Storage Temperature	Recommended: 2-8°C or -20°C for long-term storage.	Sigma-Aldrich, BroadPharm[1]
Storage Conditions	Store in a tightly sealed container in a dry, well-ventilated place.	BLD Pharm[3]
Incompatible Materials	Strong oxidizing agents.	
Disposal	Dispose of contents/container in accordance with local, regional, national, and international regulations.	BLD Pharm[3]

## Experimental Protocols and Applications

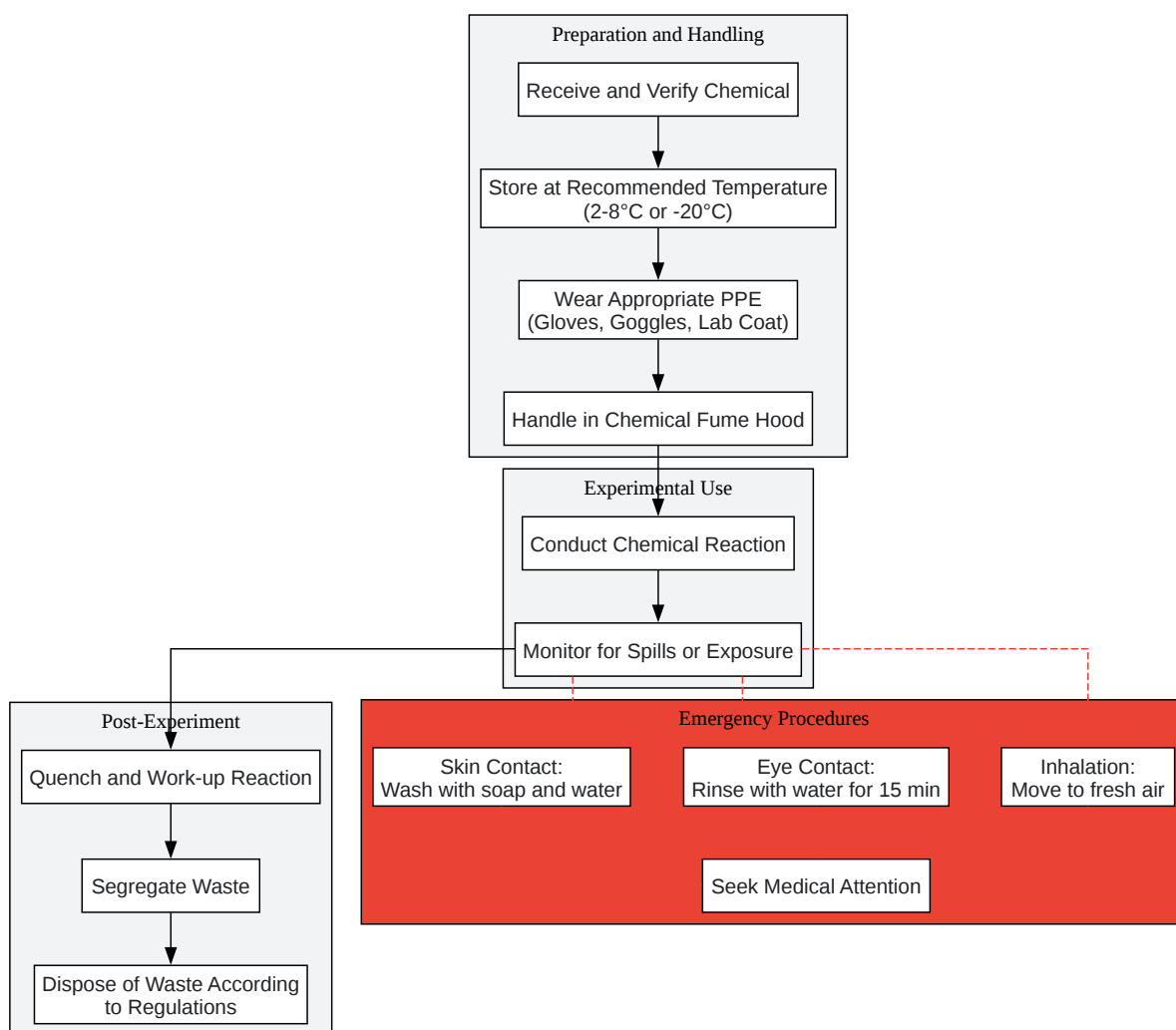
**Tert-butyl 7-hydroxyheptanoate** is primarily used as a linker in organic synthesis. The following is a generalized experimental protocol for its use.

## General Protocol for Amide Coupling using the Carboxylic Acid Moiety (Post-Deprotection)

- Deprotection of the tert-Butyl Ester:
  - Dissolve **tert-butyl 7-hydroxyheptanoate** in a suitable solvent (e.g., dichloromethane).
  - Add an excess of a strong acid, such as trifluoroacetic acid (TFA), and stir at room temperature.
  - Monitor the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
  - Upon completion, remove the solvent and excess acid under reduced pressure to yield 7-hydroxyheptanoic acid.
- Amide Bond Formation:
  - Dissolve the resulting 7-hydroxyheptanoic acid in an appropriate aprotic solvent (e.g., dimethylformamide or dichloromethane).
  - Add an amine, a coupling agent (e.g., HATU, HBTU), and a non-nucleophilic base (e.g., diisopropylethylamine).
  - Stir the reaction mixture at room temperature until completion.
  - Work up the reaction by washing with aqueous solutions to remove byproducts and purify the desired amide product, typically by column chromatography.

## Safety and Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **tert-butyl 7-hydroxyheptanoate**, from receipt to disposal.



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Caption: Workflow for Safe Handling and Emergency Response for **tert-Butyl 7-Hydroxyheptanoate**.

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## References

- 1. tert-butyl 7-hydroxyheptanoate, 86013-78-7 | BroadPharm [broadpharm.com]
- 2. chemscene.com [chemscene.com]
- 3. 86013-78-7|tert-Butyl 7-hydroxyheptanoate|BLD Pharm [bldpharm.com]
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